

Ohchinin efficacy compared to standard of care

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Compound of Interest

Compound Name: Ohchinin

Cat. No.: B1157707

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Ohchinin: An Overview of a Natural Compound

Ohchinin is a natural chemical compound classified as a limonoid.^[1] It is isolated from the fruit of the *Melia azedarach* tree, also known as the Chinaberry tree.^[1] Currently, **Ohchinin** is available for purchase for research purposes.^[1]

At present, there is a notable lack of publicly available scientific literature and clinical trial data regarding the therapeutic efficacy of **Ohchinin** in comparison to any established standard of care for specific medical conditions. Further research is required to determine its potential pharmacological properties and any therapeutic applications.

It is important to distinguish **Ohchinin** from Oxybutynin, a well-established medication. Oxybutynin is an anticholinergic drug primarily used to treat overactive bladder.^{[2][3]} It is considered a first-line therapy for this condition due to its established efficacy and safety profile.^[2] Oxybutynin is also used off-label to manage hyperhidrosis (excessive sweating).^[2] Unlike **Ohchinin**, which is a natural product, Oxybutynin is a synthetic molecule.^[4]

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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